

# In-Depth Technical Guide: Hazards and Safety Precautions for Handling 1-Nitrobutane

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## Compound of Interest

Compound Name: 1-Nitrobutane

Cat. No.: B1203751

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This guide provides a comprehensive overview of the hazards associated with **1-Nitrobutane** and outlines essential safety precautions for its handling in a laboratory and research setting. The information is presented to ensure the safety of personnel and the integrity of research activities.

## Chemical and Physical Properties

**1-Nitrobutane** is a colorless liquid with a somewhat disagreeable odor.<sup>[1]</sup> A summary of its key physical and chemical properties is provided in the table below to inform safe handling and storage procedures.

Property	Value	Source
Chemical Formula	C <sub>4</sub> H <sub>9</sub> NO <sub>2</sub>	[2]
Molecular Weight	103.12 g/mol	[3][4]
Appearance	Colorless liquid	[4]
Boiling Point	152-153 °C (305.6-307.4 °F) at 760 mmHg	[4]
Melting Point	-81 °C (-113.8 °F)	
Flash Point	44 °C (111.2 °F) - Closed Cup	[5]
Density	0.973 g/mL at 25 °C (77 °F)	
Vapor Pressure	3.79 mmHg at 25 °C (77 °F)	[3]
Water Solubility	Slightly soluble	[4]
Refractive Index	n <sub>20</sub> /D 1.410	

## Hazard Identification and Classification

**1-Nitrobutane** is classified as a flammable liquid and presents several health and safety hazards that must be carefully managed.

### Flammability Hazards

**1-Nitrobutane** is a flammable liquid with a flash point of 44 °C, categorized as a Class IC Flammable Liquid.[1] Vapors can form explosive mixtures with air and may travel to a source of ignition and flash back. All ignition sources, including sparks, open flames, and hot surfaces, must be eliminated from areas where **1-Nitrobutane** is handled or stored. All equipment used must be properly grounded to prevent static discharge.

### Reactivity Hazards

**1-Nitrobutane** is a nitroalkane and, as such, can act as a strong oxidizing agent. It is incompatible with:

- Reducing agents: Including hydrides, sulfides, and nitrides. Mixing with these can lead to a vigorous reaction that may culminate in a detonation.[\[4\]](#)
- Inorganic bases: Can form explosive salts with nitroalkanes.[\[4\]](#)
- Metal oxides: The presence of metal oxides can increase the thermal sensitivity of nitroalkanes.[\[4\]](#)
- Strong acids, alkalis, and other combustible materials.[\[1\]](#)

## Health Hazards

Exposure to **1-Nitrobutane** can occur through inhalation, ingestion, or skin and eye contact.[\[1\]](#)

- Inhalation: Vapors may cause irritation to the respiratory tract. Symptoms of overexposure can include headache, nausea, vomiting, and diarrhea.[\[1\]](#) In animals, exposure has been shown to cause liver and kidney damage.[\[1\]](#)
- Skin and Eye Contact: May cause irritation upon contact with skin and eyes.[\[1\]](#)
- Ingestion: Harmful if swallowed.

## Toxicological Data

Quantitative toxicological data for **1-Nitrobutane** is limited. The available data is summarized in the table below. In the absence of extensive data, it is prudent to handle this chemical with a high degree of caution.

Test	Species	Route	Value	Source
LDLo (Lowest published lethal dose)	Rabbit	Oral	500 mg/kg	<a href="#">[6]</a>

Due to the lack of comprehensive toxicity data for **1-Nitrobutane**, information from analogous compounds such as 1-Nitropropane is often used for preliminary risk assessment. For 1-Nitropropane, the oral LD50 in rats is in the range of 2000 - 5000 mg/kg.[\[7\]](#)

## Occupational Exposure Limits

Currently, there are no specific Permissible Exposure Limits (PEL) from OSHA, Recommended Exposure Limits (REL) from NIOSH, or Threshold Limit Values (TLV) from ACGIH established for **1-Nitrobutane**. For the related compound, 1-Nitropropane, the following limits have been established and may provide guidance:

- NIOSH REL: TWA 25 ppm (90 mg/m<sup>3</sup>)[1]
- OSHA PEL: TWA 25 ppm (90 mg/m<sup>3</sup>)[1]

An Immediately Dangerous to Life or Health (IDLH) value has not been established for **1-Nitrobutane**. For 1-Nitropropane, the IDLH is 1000 ppm.[1]

## Experimental Protocols

Standardized methods are crucial for the accurate assessment of chemical hazards. The following are summaries of key experimental protocols relevant to the safety data of **1-Nitrobutane**.

### Flash Point Determination (ASTM D56)

Objective: To determine the flash point of volatile liquids with a flash point below 93°C (200°F) using a Tag Closed Cup Tester.[8][9]

Methodology:

- A 50 mL sample of the liquid is placed in the test cup of the Tag Closed Tester.[10]
- If necessary, the sample is pre-cooled to at least 10°C below the expected flash point.[11]
- The sample is then heated at a slow, constant rate.[10]
- An ignition source (a small flame) is passed over the cup at specified temperature intervals. [10][11]
- The flash point is the lowest temperature at which the application of the ignition source causes the vapors above the liquid to ignite with a distinct flash inside the cup.[10][11]

- The observed flash point is then corrected for barometric pressure.[11]

## Acute Oral Toxicity - Fixed Dose Procedure (OECD 420)

Objective: To determine the acute oral toxicity of a substance by identifying the dose that causes evident toxicity without causing mortality.[3][12]

Methodology:

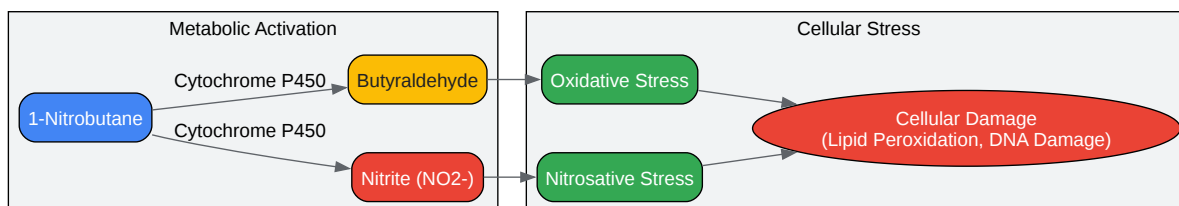
- Sighting Study: A preliminary study is conducted on single animals to determine the appropriate starting dose for the main study. Doses are selected from fixed levels of 5, 50, 300, and 2000 mg/kg.[3][6]
- Main Study: Groups of at least 5 animals of a single sex (typically female rats) are dosed at the level determined from the sighting study.[3]
- The substance is administered in a single dose by gavage. Animals are fasted prior to dosing.[12]
- Animals are observed for a period of at least 14 days. Observations include changes in skin and fur, eyes, mucous membranes, respiratory, circulatory, autonomic and central nervous systems, and behavior. Body weight is also recorded.[3]
- The outcome (no effect, evident toxicity, or mortality) at a given dose determines the next step, which may involve dosing another group at a higher or lower fixed dose.[12]
- The results are used to classify the substance according to the Globally Harmonised System (GHS) for chemical classification.[13]

## Signaling Pathways and Toxicology

The toxicity of nitroalkanes is often linked to their metabolism. While a specific, detailed signaling pathway for **1-Nitrobutane** is not well-established, a plausible pathway can be inferred from the metabolism of similar nitroalkanes and the known effects of their metabolites. The primary metabolic pathway is believed to involve cytochrome P450 enzymes.

## Proposed Metabolic Activation and Toxicity Pathway

The following diagram illustrates a potential pathway for the metabolic activation of **1-Nitrobutane** and the subsequent cellular stress.



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Caption: Proposed metabolic pathway of **1-Nitrobutane** leading to cellular stress.

This pathway suggests that cytochrome P450 enzymes metabolize **1-Nitrobutane** to butyraldehyde and nitrite.[14] Butyraldehyde can induce oxidative stress, while nitrite is a key mediator of nitrosative stress.[15][16] Both oxidative and nitrosative stress can lead to cellular damage, including lipid peroxidation and DNA damage, which are underlying mechanisms of toxicity.[17][18]

## Safety Precautions and Handling

Strict adherence to safety protocols is mandatory when working with **1-Nitrobutane**.

## Engineering Controls

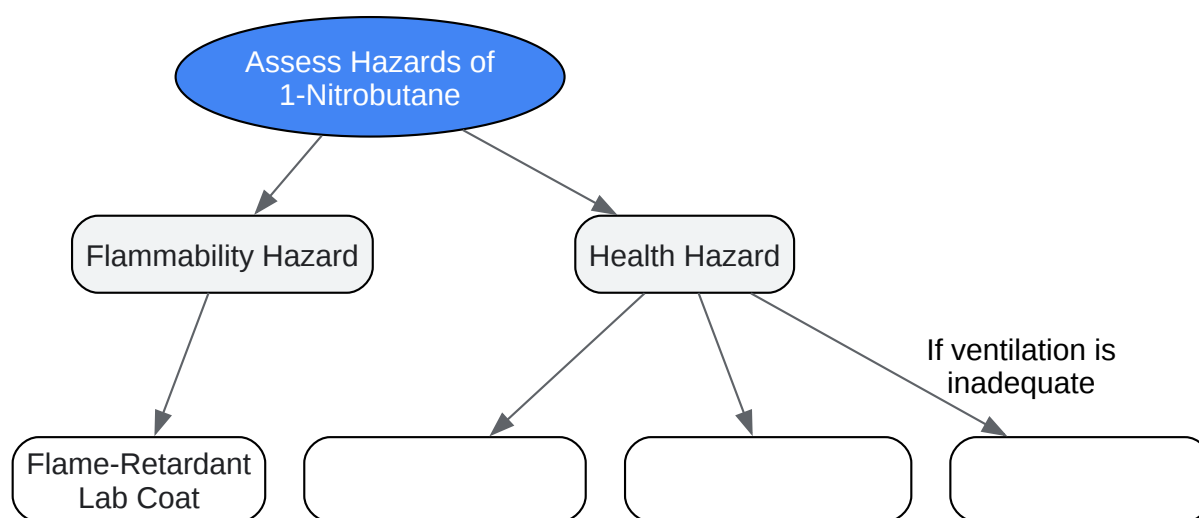
- Ventilation: Work with **1-Nitrobutane** should be conducted in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation exposure.
- Ignition Source Control: All sources of ignition must be strictly excluded from the work area. Use of intrinsically safe and explosion-proof equipment is recommended.

## Personal Protective Equipment (PPE)

A comprehensive PPE program is essential. The following are minimum requirements:

- Eye Protection: Chemical safety goggles or a face shield.
- Hand Protection: Chemical-resistant gloves (e.g., nitrile rubber). It is important to consult the glove manufacturer's compatibility charts for specific breakthrough times.
- Skin and Body Protection: A flame-retardant lab coat, long pants, and closed-toe shoes.
- Respiratory Protection: If working outside of a fume hood or if there is a potential for exposure to exceed occupational exposure limits, a NIOSH-approved respirator with an organic vapor cartridge is required.

The following diagram outlines the logical workflow for selecting appropriate PPE.



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Caption: Personal Protective Equipment (PPE) selection workflow for **1-Nitrobutane**.

## Handling and Storage

- Store in a cool, dry, well-ventilated area away from incompatible materials.
- Keep containers tightly closed when not in use.

- Take precautionary measures against static discharges.

## Emergency Procedures

### Accidental Release

- Evacuate the area immediately.
- Eliminate all ignition sources.
- Ventilate the area.
- Wear appropriate PPE, including respiratory protection.
- Contain the spill using an absorbent, non-combustible material such as sand or earth.
- Collect the absorbed material using non-sparking tools and place it in a sealed container for disposal.

### Fire

- Use dry chemical, carbon dioxide, or alcohol-resistant foam to extinguish small fires. For large fires, use water spray, fog, or alcohol-resistant foam.
- Do not use a solid stream of water as it may scatter and spread the fire.
- Cool fire-exposed containers with water spray.

### First Aid

- Inhalation: Move the person to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.
- Skin Contact: Immediately flush the skin with plenty of water for at least 15 minutes. Remove contaminated clothing. Seek medical attention if irritation persists.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Seek immediate medical attention.



- Ingestion: Do NOT induce vomiting. If the person is conscious, give them water to drink. Seek immediate medical attention.

This guide is intended to provide essential safety information for handling **1-Nitrobutane**. It is imperative that all personnel are thoroughly trained on the specific hazards and procedures relevant to their work. Always consult the Safety Data Sheet (SDS) for the most current and detailed information before handling any chemical.

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